

Application Notes and Protocols: Cefotaxime Stock Solution Preparation for Cell Culture

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Compound of Interest

Compound Name: *Cefotaxima*

Cat. No.: *B1231043*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Cefotaxime is a third-generation cephalosporin, a β -lactam antibiotic with a broad spectrum of activity against both Gram-positive and Gram-negative bacteria.^{[1][2]} Its mechanism of action involves the inhibition of bacterial cell wall synthesis, leading to bacterial cell lysis.^{[3][2]} In cell culture, Cefotaxime is widely utilized to prevent or eliminate bacterial contamination, particularly in plant tissue culture where it is effective against *Agrobacterium tumefaciens*.^[4] A key advantage of Cefotaxime is its high stability in the presence of β -lactamases, enzymes that can degrade many penicillin-type antibiotics.^[2]

Quantitative Data Summary

The following table summarizes the key quantitative data for the preparation and use of Cefotaxime stock solutions in cell culture applications.

Parameter	Value	Solvent(s)	Notes	Source(s)
Form	White to pale yellow crystalline powder	N/A	Supplied as Cefotaxime sodium salt.	[5][6]
Molecular Weight	477.5 g/mol (sodium salt)	N/A	[7]	
Solubility				
50 mg/mL	Water	[8]		
~10 mg/mL	PBS (pH 7.2)	[7]		
~10 mg/mL	DMSO	[7]		
Recommended Stock Concentration	100 mg/mL	Sterile Water	A commonly used concentration for easy dilution.	[3][5]
Typical Working Concentration	50 - 250 mg/L	Cell Culture Medium	For plant cell culture.	[8]
100 µg/mL (100 mg/L)	Cell Culture Medium	For duckweed cultures and to avoid plant toxicity.	[3][4]	
Storage Conditions				
Powder	-20°C or 2-8°C, protected from light	Stable for ≥4 years at -20°C.	[6][7][9]	
Reconstituted Stock Solution (Aqueous)	-20°C	Aliquot to avoid repeated freeze-thaw cycles. Stable for up to 3 months.	[10][11]	

	Aqueous
	solutions at pH
2-8°C	4.5-6.2 are [9] stable for up to 3 weeks.

Experimental Protocols

Preparation of 100 mg/mL Cefotaxime Stock Solution

This protocol describes the preparation of a 10 mL stock solution of Cefotaxime at a concentration of 100 mg/mL.

Materials:

- Cefotaxime sodium salt powder
- Sterile, deionized, or distilled water
- Sterile 15 mL conical tube
- 0.22 µm syringe filter
- Sterile syringe (10 mL or larger)
- Sterile microcentrifuge tubes (1.5 mL or 2 mL)
- Personal protective equipment (lab coat, gloves, safety glasses)

Procedure:

- In a sterile environment (e.g., a laminar flow hood), weigh out 1 gram of Cefotaxime sodium salt powder and transfer it to a sterile 15 mL conical tube.
- Add 10 mL of sterile water to the conical tube.[3]
- Cap the tube securely and vortex or invert until the powder is completely dissolved. The solution should be clear and pale yellow.[5]

- Draw the entire volume of the dissolved Cefotaxime solution into a sterile syringe.
- Attach a 0.22 μm syringe filter to the tip of the syringe.[\[3\]](#)
- Filter-sterilize the solution by dispensing it into a new sterile conical tube or directly into sterile microcentrifuge tubes for aliquoting.
- Aliquot the sterile stock solution into smaller, working volumes (e.g., 500 μL or 1 mL) in sterile microcentrifuge tubes. This helps to avoid repeated freeze-thaw cycles which can degrade the antibiotic.[\[10\]](#)
- Label the aliquots clearly with the name of the antibiotic, concentration (100 mg/mL), and the date of preparation.
- Store the aliquots at -20°C for long-term storage.[\[3\]](#)[\[11\]](#)

Use of Cefotaxime Stock Solution in Cell Culture Media

This protocol outlines the dilution of the 100 mg/mL stock solution to a final working concentration in cell culture medium.

Materials:

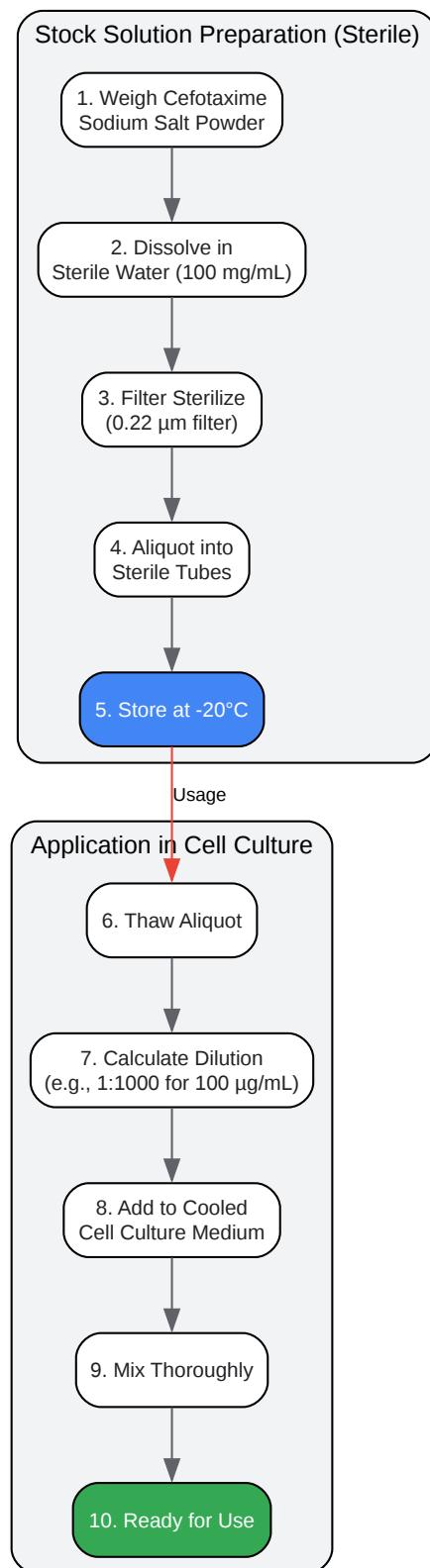
- Prepared 100 mg/mL Cefotaxime stock solution (frozen or freshly prepared)
- Sterile cell culture medium
- Sterile serological pipettes and pipettor

Procedure:

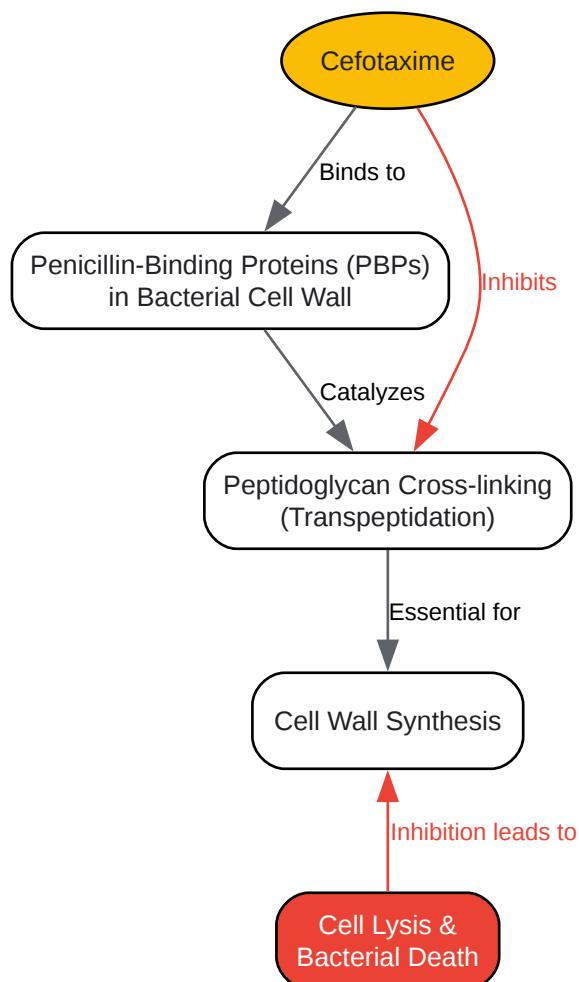
- Thaw a frozen aliquot of the Cefotaxime stock solution at room temperature or in a 37°C water bath.
- Determine the required volume of stock solution to achieve the desired final concentration. For a typical working concentration of 100 $\mu\text{g/mL}$ (or 100 mg/L), a 1:1000 dilution is required.

- Calculation Example: To prepare 500 mL of cell culture medium with a final Cefotaxime concentration of 100 µg/mL:
 - Volume of stock solution = (Final Concentration / Stock Concentration) x Final Volume
 - Volume of stock solution = (100 µg/mL / 100,000 µg/mL) x 500 mL = 0.5 mL or 500 µL.
- In a sterile environment, add the calculated volume of the Cefotaxime stock solution to the cell culture medium.^[3] For agar-based media, allow the medium to cool to a handleable temperature before adding the antibiotic to prevent heat degradation.^[3]
- Mix the medium thoroughly to ensure even distribution of the antibiotic.
- The supplemented cell culture medium is now ready for use.

Diagrams

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Caption: Workflow for Cefotaxime stock solution preparation and use.



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Caption: Cefotaxime's mechanism of action on bacterial cell walls.

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